

potential industrial applications of 1-Tetradecanol

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"## An In-Depth Technical Guide to the Industrial Applications of 1-Tetradecanol

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Tetradecanol, also known as myristyl alcohol, is a versatile long-chain fatty alcohol with a wide array of industrial applications. Its unique physicochemical properties, stemming from its amphiphilic nature, make it a valuable ingredient in cosmetics, personal care products, pharmaceuticals, lubricants, and as a chemical intermediate. This technical guide provides a comprehensive overview of the core industrial uses of **1-Tetradecanol**, complete with quantitative data, detailed experimental protocols, and visualizations of key processes and relationships to support research and development efforts.

Physicochemical Properties

1-Tetradecanol is a white, waxy solid at room temperature with the chemical formula C₁₄H₃₀O. [1][2] Its linear hydrocarbon chain imparts lipophilicity, while the terminal hydroxyl group provides hydrophilicity, making it an effective surfactant and emulsifier.[2] A summary of its key physical and chemical properties is presented in Table 1.



Property	Value	References
Molecular Weight	214.39 g/mol	[1]
Melting Point	38 °C (100 °F; 311 K)	[1]
Boiling Point	>260 °C	[1]
Density	0.824 g/cm ³	[1]
Solubility in Water	Practically insoluble	[1]
Solubility in Organic Solvents	Soluble in diethyl ether, slightly soluble in ethanol	[1]
Appearance	White waxy solid	[1]

Industrial Production

The industrial production of **1-Tetradecanol** is primarily achieved through two main routes: the hydrogenation of myristic acid or its esters, and the Ziegler process.

Hydrogenation of Myristic Acid

Myristic acid, a saturated fatty acid found in sources like nutmeg, palm kernel oil, and coconut oil, serves as a common precursor for **1-Tetradecanol**.[1][2] The process involves the catalytic hydrogenation of myristic acid or its methyl ester.

Experimental Protocol: Hydrogenation of Methyl Myristate

- Catalyst Preparation: A copper chromite catalyst is typically used for this reaction.
- Reaction Setup: A high-pressure autoclave reactor is charged with methyl myristate and the catalyst.
- Hydrogenation: The reactor is pressurized with hydrogen gas, and the temperature is elevated. The reaction is carried out under high pressure and temperature to facilitate the reduction of the ester to the corresponding alcohol.

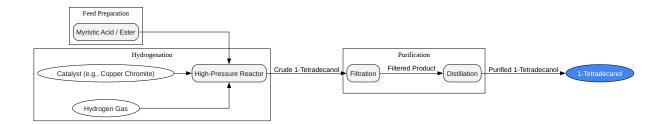
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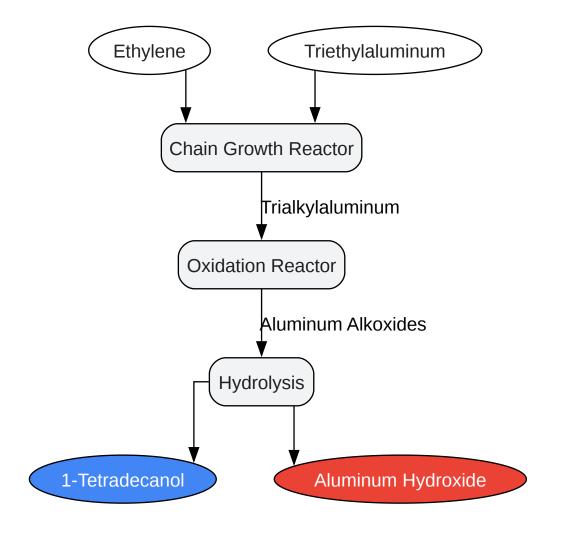




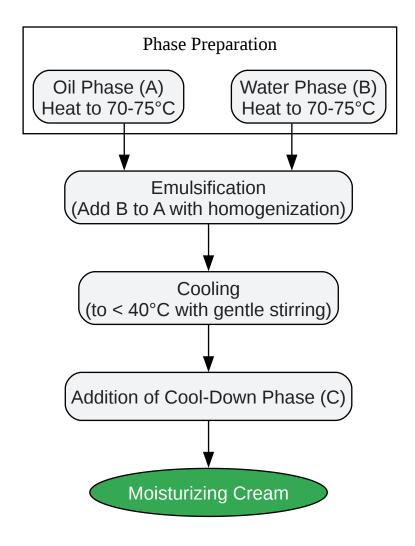
 Purification: After the reaction is complete, the catalyst is filtered off. The crude 1-Tetradecanol is then purified by distillation to remove any unreacted starting material and byproducts.[3]

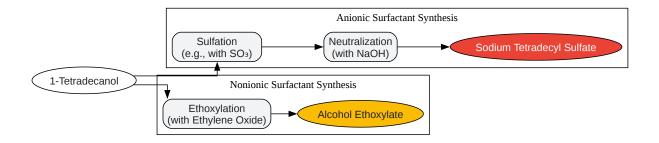




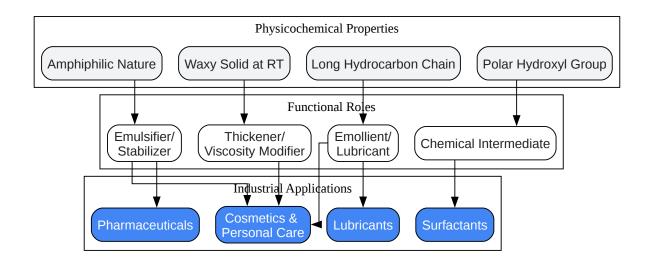












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